Crystal Structure Analysis of 5-Nitroquinolin-6-ol

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Compound of Interest

Compound Name:	*5-Nitroquinolin-6-ol*
CAS No.:	*103028-63-3*
Cat. No.:	*B189894*

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Abstract: This guide provides a comprehensive technical overview of the crystal structure analysis of **5-Nitroquinolin-6-ol**. As a quinoline derivative with potential pharmacological significance, understanding its three-dimensional structure is paramount for rational drug design and development. We will delve into the synthesis and crystallization of the molecule, the principles of its structural elucidation via single-crystal X-ray diffraction, and a detailed analysis of its molecular geometry and supramolecular assembly. The causality behind experimental choices and the implications of the structural findings for medicinal chemistry are emphasized throughout.

Introduction: The Strategic Importance of Solid-State Characterization

Quinoline scaffolds are privileged structures in medicinal chemistry, forming the core of numerous approved drugs. The functionalization of the quinoline ring, as seen in **5-Nitroquinolin-6-ol**, introduces specific electronic and steric features that modulate its biological activity and physicochemical properties. The nitro group acts as a strong electron-withdrawing group and a potential hydrogen bond acceptor, while the hydroxyl group is a key hydrogen bond donor and acceptor. The precise spatial arrangement of these functional groups, dictated by the crystal packing, governs critical drug-like properties including solubility,

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stability, dissolution rate, and ultimately, bioavailability. Therefore, a thorough crystal structure analysis is not merely an academic exercise but a foundational step in the preclinical development pathway, providing invaluable insights for structure-activity relationship (SAR) studies and formulation design.

From Synthesis to Single Crystal: A Protocol-Driven Approach

The elucidation of a crystal structure is critically dependent on the successful synthesis of the pure compound and the subsequent growth of high-quality single crystals.

Synthesis Pathway: Nitration of 6-Hydroxyquinoline

The synthesis of **5-Nitroquinolin-6-ol** is typically achieved through the electrophilic nitration of 6-hydroxyquinoline. The hydroxyl group is an activating, ortho-para directing group, while the quinoline nitrogen deactivates the heterocyclic ring. This directs the nitration primarily to the 5- and 7-positions of the carbocyclic ring.

Experimental Protocol: Synthesis of **5-Nitroquinolin-6-ol**

- Activation & Cooling: Dissolve 1.0 equivalent of 6-hydroxyquinoline in concentrated sulfuric acid within a three-necked flask equipped with a thermometer and a dropping funnel. The solution is cooled to 0-5 °C in an ice-salt bath. This step protonates the quinoline, and the acid serves as the reaction medium.

- Nitrating Agent Preparation: Prepare a nitrating mixture by cautiously adding 1.1 equivalents of concentrated nitric acid to a portion of concentrated sulfuric acid, keeping the mixture cool.

- Controlled Nitration: Add the nitrating mixture dropwise to the 6-hydroxyquinoline solution over 30-45 minutes. The temperature must be rigorously maintained below 10 °C to prevent over-nitration and side reactions.

- Reaction Quenching & Precipitation: After the addition is complete, the reaction is stirred for an additional hour at low temperature before being poured slowly onto a large volume of crushed ice. This precipitates the nitroquinoline product.

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- Neutralization & Isolation: The acidic slurry is carefully neutralized with a cold aqueous solution of sodium carbonate or ammonium hydroxide to a pH of ~6-7. The resulting solid precipitate is isolated by vacuum filtration, washed with cold water until the washings are neutral, and dried.

- Purification: The crude product, a mixture of isomers, is purified by column chromatography or fractional crystallization to isolate the **5-Nitroquinolin-6-ol** isomer.

Caption: Workflow for the synthesis of **5-Nitroquinolin-6-ol**.

Crystallization: The Art of Molecular Self-Assembly

Growing diffraction-quality single crystals is a pivotal and often empirical step. The goal is to encourage the slow, ordered arrangement of molecules from a supersaturated solution.

Experimental Protocol: Single Crystal Growth via Slow Evaporation

- Solvent Screening: Identify a suitable solvent or solvent system (e.g., ethanol, methanol, ethyl acetate/hexane) where **5-Nitroquinolin-6-ol** has moderate solubility at room temperature.

- Solution Preparation: Prepare a saturated solution of the purified compound in the chosen solvent, gently warming if necessary to ensure complete dissolution.

- Microfiltration: Filter the solution while warm through a 0.2 µm syringe filter into a clean, small vial. This removes dust and other particulates that could act as unwanted nucleation sites.

- Slow Evaporation Setup: Cover the vial with parafilm and pierce it with 1-3 small holes using a fine needle. The number and size of the holes control the rate of evaporation.

- Incubation: Place the vial in a vibration-free environment (e.g., a desiccator in a quiet location) at a constant temperature. Crystal growth may take several days to weeks.

- Harvesting: Once crystals of adequate size (~0.1-0.3 mm) and quality (clear, well-defined faces) have formed, they should be carefully removed from the mother liquor.

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X-ray Crystallography: Illuminating the Molecular Architecture

Single-crystal X-ray diffraction (SCXRD) is the definitive method for determining the atomic-level three-dimensional structure of a crystalline solid.

Principles of Structure Determination

A single crystal is mounted and irradiated with a monochromatic X-ray beam. The crystal lattice diffracts the X-rays in a specific pattern of spots, the intensities of which are recorded. The geometric arrangement of these spots provides the dimensions and symmetry of the unit cell (the basic repeating block of the crystal). The intensities are then used, after solving the "phase problem," to calculate an electron density map of the unit cell. An atomic model is built into this map and refined against the experimental data to yield the final structure, including precise bond lengths, bond angles, and atomic positions.

Representative Crystallographic Data

While a publicly deposited crystal structure for **5-Nitroquinolin-6-ol** is not available as of this writing, the table below presents a representative dataset based on common values for similar substituted quinoline derivatives.[1][2] This data serves as a plausible model for understanding its structural characteristics.

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Parameter	Representative Value	Causality & Significance
Formula	$C_9H_6N_2O_3$	Defines the atomic composition of the asymmetric unit.
Crystal System	Monoclinic	A common crystal system for organic molecules with low symmetry.
Space Group	$P2_1/c$	The most common space group for organic molecules; indicates a centrosymmetric packing.
a, b, c (Å)	a=7.5, b=15.0, c=7.8	Dimensions of the unit cell.
β (°)	110°	The angle characteristic of the monoclinic system.
Volume ($Å^3$)	~830	The volume of the unit cell.
Z	4	Number of molecules in the unit cell.
R-factor (R1)	< 0.05	A key indicator of the quality of the refinement; lower values are better.

In-Depth Structural Analysis

The solved crystal structure provides a wealth of information, from the conformation of a single molecule to the complex network of intermolecular interactions that build the crystal.

Molecular Geometry

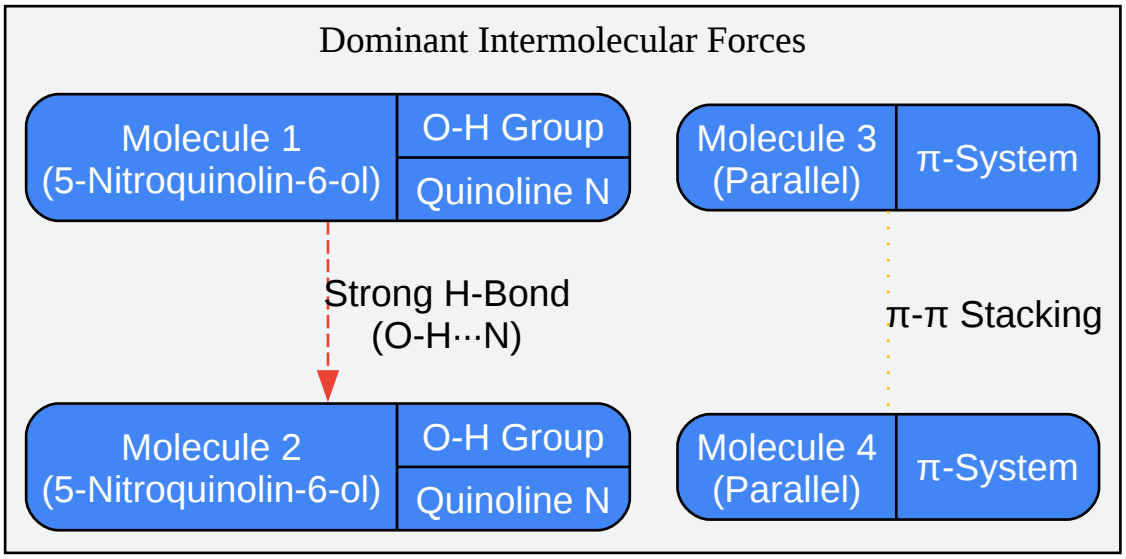
The quinoline ring system is expected to be largely planar. The nitro group at the C5 position will likely be slightly twisted out of the quinoline plane due to steric repulsion with the hydrogen atom at C4. The C-N and N-O bond lengths of the nitro group and the C-O bond of the hydroxyl group will be consistent with standard values for these functional groups.

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Supramolecular Assembly: The Role of Non-Covalent Interactions

The crystal packing is not random; it is a highly ordered arrangement dictated by a hierarchy of intermolecular forces.[3] For **5-Nitroquinolin-6-ol**, two key interactions are predicted to be dominant:

- Hydrogen Bonding: The hydroxyl group at C6 is a potent hydrogen bond donor. It is highly likely to form a strong intermolecular hydrogen bond (O-H···N) with the nitrogen atom of the quinoline ring of a neighboring molecule. This interaction is a powerful structure-directing force and would link molecules into chains or ribbons.
- π-π Stacking: The planar aromatic quinoline rings are expected to engage in π-π stacking interactions. These occur between adjacent molecules, often in an offset or slipped-parallel arrangement to minimize electrostatic repulsion, contributing significantly to the overall lattice energy and stability.



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Caption: Primary intermolecular interactions governing crystal packing.

Conclusive Insights for Drug Development

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The detailed structural knowledge of **5-Nitroquinolin-6-ol** directly informs several critical aspects of the drug development pipeline:

- Polymorphism Prediction: The identified hydrogen bonding and stacking motifs are key to predicting and identifying potential polymorphs. Different packing arrangements (polymorphs) can have drastically different properties, making comprehensive screening essential.
- Solubility Modulation: The strength of the intermolecular interactions in the crystal lattice must be overcome for dissolution. A strongly hydrogen-bonded, tightly packed structure suggests that strategies like salt formation or co-crystallization may be necessary to improve aqueous solubility.
- Rational Drug Design: The solid-state conformation provides a snapshot of a low-energy molecular shape. This can be used as a starting point for computational modeling and docking studies to understand how the molecule might interact with a biological target.
- Intellectual Property: A well-characterized crystal form, including its specific packing and crystallographic data, can be a cornerstone of a composition-of-matter patent, providing robust intellectual property protection.

In conclusion, the crystal structure analysis of **5-Nitroquinolin-6-ol** provides the fundamental blueprint of its solid-state form. This information transcends simple characterization, offering actionable intelligence that guides medicinal chemists and formulation scientists in transforming a promising molecule into a viable drug candidate.

References

Note: As a specific peer-reviewed crystal structure determination for **5-Nitroquinolin-6-ol** is not prominently available in public databases at the time of this writing, the following references are provided to support the described methodologies and principles for related quinoline derivatives.

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